Technical Guide: 6-Amino-2,3-dimethylphenol[1]

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Compound of Interest

Compound Name:	*6-Amino-2,3-dimethylphenol*
CAS No.:	*23363-74-8*
Cat. No.:	*B1277136*

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Executive Summary

6-Amino-2,3-dimethylphenol (CAS: 23363-74-8), also known as 6-amino-2,3-xylenol, is a specialized ortho-aminophenol derivative.[1][2] Distinguished by its steric bulk provided by the vicinal methyl groups at the 2 and 3 positions, this compound serves as a critical scaffold in the synthesis of heterocycles—specifically benzoxazoles—and finds application as a primary intermediate in oxidative hair dye formulations. This guide details its physicochemical profile, industrial synthesis, reactivity patterns, and safety protocols for researchers in medicinal chemistry and materials science.

Part 1: Chemical Identity & Physicochemical Profile[3][4]

The compound is an amphoteric molecule containing both a phenolic hydroxyl group and a primary amino group. Its substitution pattern (amino group at position 6) places the nitrogen atom ortho to the hydroxyl group, enabling the formation of five-membered heterocycles.

Table 1: Physicochemical Specifications

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Property	Data
IUPAC Name	6-Amino-2,3-dimethylphenol
Common Synonyms	6-Amino-2,3-xylenol; 2-Amino-4,5-dimethylphenol (alternate numbering based on amine priority, but phenol priority is standard)
CAS Number	23363-74-8 (Free Base); 131142-40-0 (HCl Salt)
Molecular Formula	$C_8H_{11}NO$
Molecular Weight	137.18 g/mol
Appearance	Off-white to beige crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water
Acidity (pKa)	Phenolic OH: ~10.0; Anilinic NH_3^+: ~4.5
Key Structural Feature	Ortho-relationship between -OH and $-NH_2$ facilitates cyclization.[1][3]

Part 2: Synthesis Strategy

The synthesis of **6-amino-2,3-dimethylphenol** is non-trivial due to the directing effects of the 2,3-dimethylphenol precursor. The hydroxyl group directs incoming electrophiles to the ortho (positions 6) and para (position 4) positions. Position 2 is blocked by a methyl group.

Mechanistic Pathway[3][4][6][7]

- Nitration: Nitration of 2,3-dimethylphenol yields a mixture of 6-nitro-2,3-dimethylphenol (desired) and 4-nitro-2,3-dimethylphenol (major byproduct).
- Separation: The ortho-nitro isomer (6-nitro) is capable of intramolecular hydrogen bonding, making it more volatile than the para-isomer. Steam distillation is the standard method for separation.

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- Reduction: The purified 6-nitro intermediate is reduced to the amine using catalytic hydrogenation or metal/acid reduction.

Experimental Protocol: Synthesis from 2,3-Dimethylphenol

Note: This protocol is a generalized adaptation of standard o-aminophenol synthesis methods referenced in industrial patents.

- Nitration:
  - Dissolve 2,3-dimethylphenol in glacial acetic acid.
  - Cool to 0–5°C. Dropwise add dilute nitric acid (HNO_3) while maintaining temperature to control regioselectivity.
  - Stir for 2 hours. The mixture will contain both 4-nitro and 6-nitro isomers.
- Purification (Steam Distillation):
  - Subject the crude reaction mixture to steam distillation.
  - Result: The 6-nitro-2,3-dimethylphenol (yellow solid) distills over with the water due to the "ortho effect" (intramolecular H-bond). The 4-nitro isomer remains in the distillation flask.
- Reduction:
  - Dissolve the isolated 6-nitro-2,3-dimethylphenol in ethanol.
  - Add 10% Pd/C catalyst (5 mol%).
  - Stir under H_2 atmosphere (balloon pressure) at room temperature for 4–6 hours.
  - Filter through Celite to remove catalyst.
  - Concentrate filtrate to yield **6-amino-2,3-dimethylphenol**.

Visualization: Synthesis Workflow

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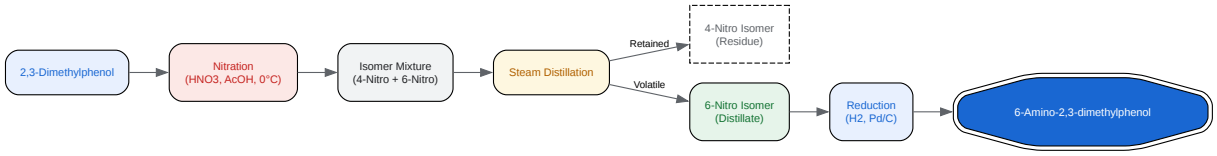

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Caption: Regioselective synthesis workflow isolating the ortho-isomer via steam distillation.

Part 3: Reactivity & Applications in Drug Development

The core utility of **6-amino-2,3-dimethylphenol** lies in its ability to function as a dinucleophile. The nitrogen and oxygen atoms are positioned to attack electrophilic carbons (carbonyls), forming stable 5-membered oxazole rings fused to the benzene core (benzoxazoles).

Benzoxazole Synthesis

Benzoxazoles are bioisosteres of adenine and guanine, making them privileged scaffolds in kinase inhibitors and antimicrobial agents.

Reaction: Condensation with carboxylic acids or aldehydes.

- Reagent: R-COOH (in Polyphosphoric acid) or R-CHO (with oxidant).
- Mechanism:
  - Amide/Imine Formation: The amine attacks the carbonyl carbon.
  - Cyclization: The phenolic oxygen attacks the same carbon, closing the ring.
  - Aromatization: Loss of water (and oxidation if starting from aldehyde) yields the benzoxazole.

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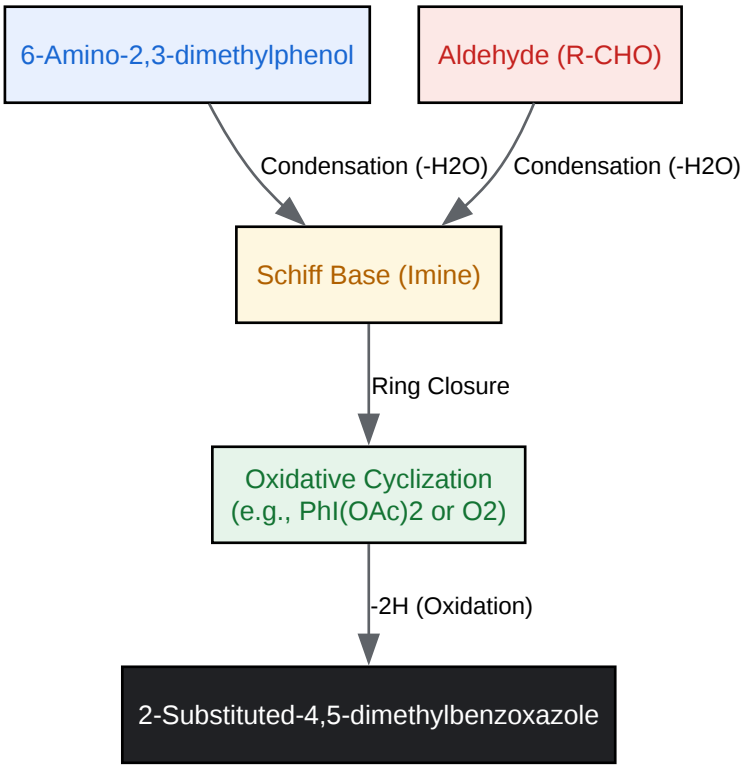
Visualization: Benzoxazole Formation Pathway



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Caption: Mechanism for converting the aminophenol scaffold into a pharmacologically active benzoxazole.

Hair Dye Chemistry

In oxidative hair dyeing, **6-amino-2,3-dimethylphenol** acts as a primary intermediate or coupler.

- Function: It undergoes oxidation (by H_2O_2) to form a quinone imine, which then couples with other phenols or amines to form large, colored indo dye molecules trapped within the hair shaft.
- Color Profile: Typically yields warm, reddish-brown tones due to the methyl substitution pattern affecting the chromophore's conjugation.

Part 4: Safety & Handling (MSDS Highlights)

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As a phenol derivative, this compound requires strict safety adherence.

Hazard Class	Description	Precaution
Acute Toxicity	Harmful if swallowed or inhaled.	Use in a fume hood. Wear N95/P100 respirator if dust is present.
Skin Sensitization	Potential sensitizer (Category 1).	Double-glove (Nitrile). Avoid direct contact.
Eye Damage	Risk of serious eye damage.	Wear chemical splash goggles.
Storage	Air and light sensitive (oxidation).	Store under inert gas (Argon/Nitrogen) in amber vials at 2–8°C.

References

- Preparation of 2-(amino or substituted amino)-5,6-substituted phenol compounds. Source: US Patent 7,341,605 B2. URL: (Confirms the reduction of nitro-precursors to yield **6-amino-2,3-dimethylphenol**).
- Regioselective Nitration of Phenols. Source: Journal of Organic Chemistry / Organic Syntheses. URL:[Link] (Standard protocols for separating ortho/para nitrophenols via steam distillation).

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Sources

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